

Application Note: HPLC Analysis of 2-Hydroxy-6-methylisonicotinic Acid

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Compound of Interest

Compound Name: *2-Hydroxy-6-methylisonicotinic acid*

Cat. No.: *B1267078*

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Introduction

2-Hydroxy-6-methylisonicotinic acid is a heterocyclic compound of interest in pharmaceutical research and development due to its structural similarity to nicotinic acid derivatives. Accurate and reliable quantification of this compound is crucial for purity assessments, stability studies, and pharmacokinetic analyses. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **2-Hydroxy-6-methylisonicotinic acid**. The described protocol offers a straightforward and reproducible approach for researchers, scientists, and drug development professionals.

Analytical Principle

The method employs reversed-phase HPLC with UV detection. The separation is achieved on a C18 stationary phase using an isocratic mobile phase consisting of an aqueous buffer and an organic modifier. The analyte is detected by its UV absorbance, allowing for accurate quantification. This method is analogous to established procedures for similar compounds such as isonicotinic acid, ensuring a high probability of success.^[1]

Experimental Protocols

1. Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended for optimal separation.
- Chemicals and Reagents:
 - **2-Hydroxy-6-methylisonicotinic acid** reference standard (>98% purity).
 - Acetonitrile (HPLC grade).
 - Water (HPLC grade).
 - Phosphoric acid or Formic acid (for mobile phase pH adjustment). For Mass Spectrometry (MS) compatible applications, formic acid is preferred.[\[2\]](#)
- Preparation of Mobile Phase:
 - A typical mobile phase could consist of a mixture of acetonitrile and water, with a small amount of acid for pH control. For example, a mobile phase of Acetonitrile:Water (e.g., 10:90 v/v) with 0.1% phosphoric acid can be effective.[\[1\]](#)[\[2\]](#) The optimal ratio should be determined during method development.
- Preparation of Standard Solutions:
 - Prepare a stock solution of **2-Hydroxy-6-methylisonicotinic acid** (e.g., 1 mg/mL) by dissolving an accurately weighed amount in a suitable solvent (e.g., a 50:50 mixture of acetonitrile and water).
 - Prepare a series of calibration standards by diluting the stock solution to the desired concentrations.
- Preparation of Sample Solutions:
 - Accurately weigh the sample containing **2-Hydroxy-6-methylisonicotinic acid**.

- Dissolve the sample in the same solvent used for the standard solutions to a known final concentration.
- Filter the sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.

2. HPLC Method Parameters

The following are recommended starting parameters for the HPLC analysis. These may require optimization for specific instrumentation and applications.

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic: Acetonitrile:Water (e.g., 10:90 v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	UV at approximately 210-280 nm (to be optimized based on the UV spectrum of the analyte)
Run Time	Approximately 10 minutes

3. Data Analysis

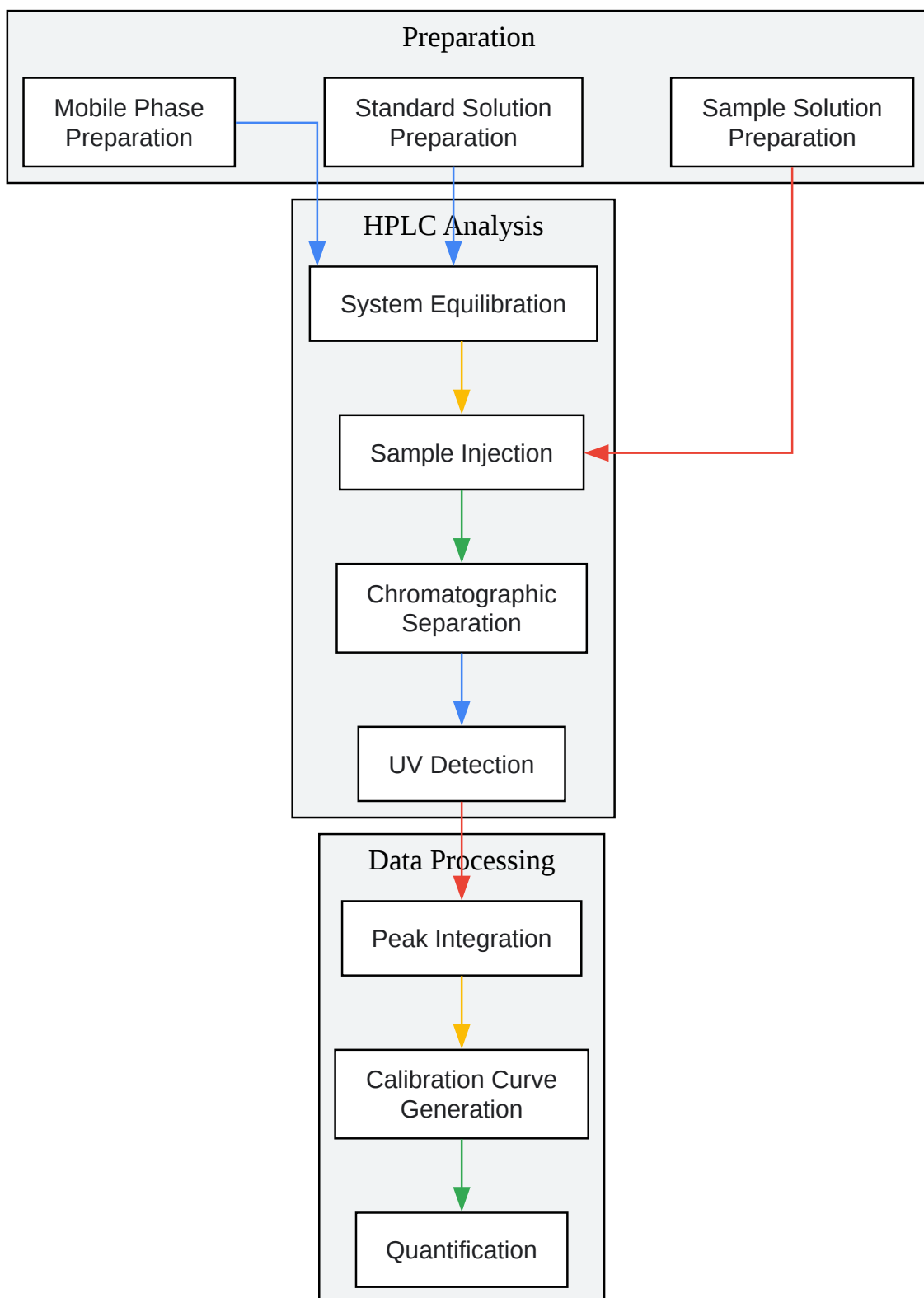
- Identify the peak corresponding to **2-Hydroxy-6-methylisonicotinic acid** based on its retention time from the standard injection.
- Construct a calibration curve by plotting the peak area versus the concentration of the calibration standards.
- Determine the concentration of **2-Hydroxy-6-methylisonicotinic acid** in the sample solutions by interpolating their peak areas from the calibration curve.

Quantitative Data Summary

The following table summarizes the expected performance characteristics of the HPLC method.

Parameter	Expected Value
Retention Time (tR)	~ 4.5 min (dependent on exact conditions)
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	To be determined experimentally, but expected to be in the low ng/mL range.
Limit of Quantification (LOQ)	To be determined experimentally, but expected to be in the mid-to-high ng/mL range.
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow Visualization



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Caption: HPLC analysis workflow for **2-Hydroxy-6-methylisonicotinic acid**.

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References

- 1. HPLC Method for Analysis of Isonicotinic Acid on Primesep 100 Column | SIELC Technologies [sielc.com]
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